

Application Notes and Protocols: Precipitation of Cesium Chromate from Solution

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Compound of Interest

Compound Name: Cesium chromate

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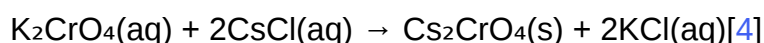
This document provides a detailed guide for the precipitation of **Cesium chromate** (Cs_2CrO_4) from an aqueous solution. The primary method described is a salt metathesis reaction between potassium chromate (K_2CrO_4) and cesium chloride (CsCl).

Introduction

Cesium chromate is a yellow crystalline solid with the chemical formula Cs_2CrO_4 .^[1] It is known for its high solubility in water.^[2] Historically, it was utilized in the manufacturing of vacuum tubes for the production of cesium vapor.^[3] In contemporary research, it serves as a precursor for other chemical compounds.^[4]

The synthesis method detailed below is a salt metathesis or double displacement reaction. In this procedure, aqueous solutions of potassium chromate and cesium chloride are combined. Although **cesium chromate** is soluble in water, it can be precipitated from the solution, likely due to the common ion effect and by controlling reaction conditions such as concentration and temperature.^[4]^[5]

The balanced chemical equation for this reaction is:



Safety Precautions

All procedures should be performed in a well-ventilated fume hood while wearing appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.

- Potassium Chromate (K_2CrO_4): Highly toxic, corrosive, and a known carcinogen and mutagen.^{[1][6]} It can cause severe skin burns, eye damage, and may be fatal if inhaled.^[1] It is also very toxic to aquatic life with long-lasting effects.^{[7][8]}
- Cesium Chloride ($CsCl$): May be harmful if swallowed and is suspected of damaging fertility or the unborn child.^{[2][9][10]}
- **Cesium Chromate** (Cs_2CrO_4): Strong oxidizer that may intensify fire.^[11] It is also a skin sensitizer and is carcinogenic.^{[11][12]} It is very toxic to aquatic life.^[13]

Experimental Protocol: Precipitation of Cesium Chromate

This protocol is adapted from established laboratory synthesis methods for **cesium chromate** via salt metathesis.^[5]

3.1. Materials and Equipment

- Potassium chromate (K_2CrO_4)
- Cesium chloride ($CsCl$)
- Deionized water
- Ice
- Beakers
- Magnetic stirrer and stir bar
- Heating plate
- Büchner funnel and vacuum flask

- Filter paper
- Drying oven
- Desiccator

3.2. Procedure

- Preparation of Reactant Solutions:
 - Prepare a concentrated solution of potassium chromate by dissolving a specific mass in a minimal amount of deionized water. Gentle heating may aid in dissolution.
 - In a separate beaker, prepare a concentrated solution of cesium chloride by dissolving a stoichiometric amount (based on a 1:2 molar ratio with potassium chromate) in deionized water.
- Precipitation:
 - Slowly add the cesium chloride solution to the potassium chromate solution while continuously stirring with a magnetic stirrer.
 - A yellow precipitate of **cesium chromate** should form immediately upon addition.[\[5\]](#)
- Crystallization and Isolation:
 - Allow the reaction mixture to cool to room temperature.
 - To maximize the yield of the precipitate, place the beaker in an ice bath for at least one hour.[\[5\]](#)
 - Set up a vacuum filtration apparatus with a Büchner funnel and filter paper.
 - Collect the yellow crystalline product by filtering the cold suspension.
- Washing:

- Wash the collected precipitate with two small portions of ice-cold deionized water to remove the soluble potassium chloride byproduct and any unreacted starting materials.[5]
- Drying:
 - Carefully transfer the purified **cesium chromate** to a pre-weighed watch glass.
 - Dry the product in a drying oven at 110 °C for 2-3 hours, or until a constant weight is achieved.[5]
 - For long-term storage and to prevent moisture absorption, place the dried product in a desiccator.

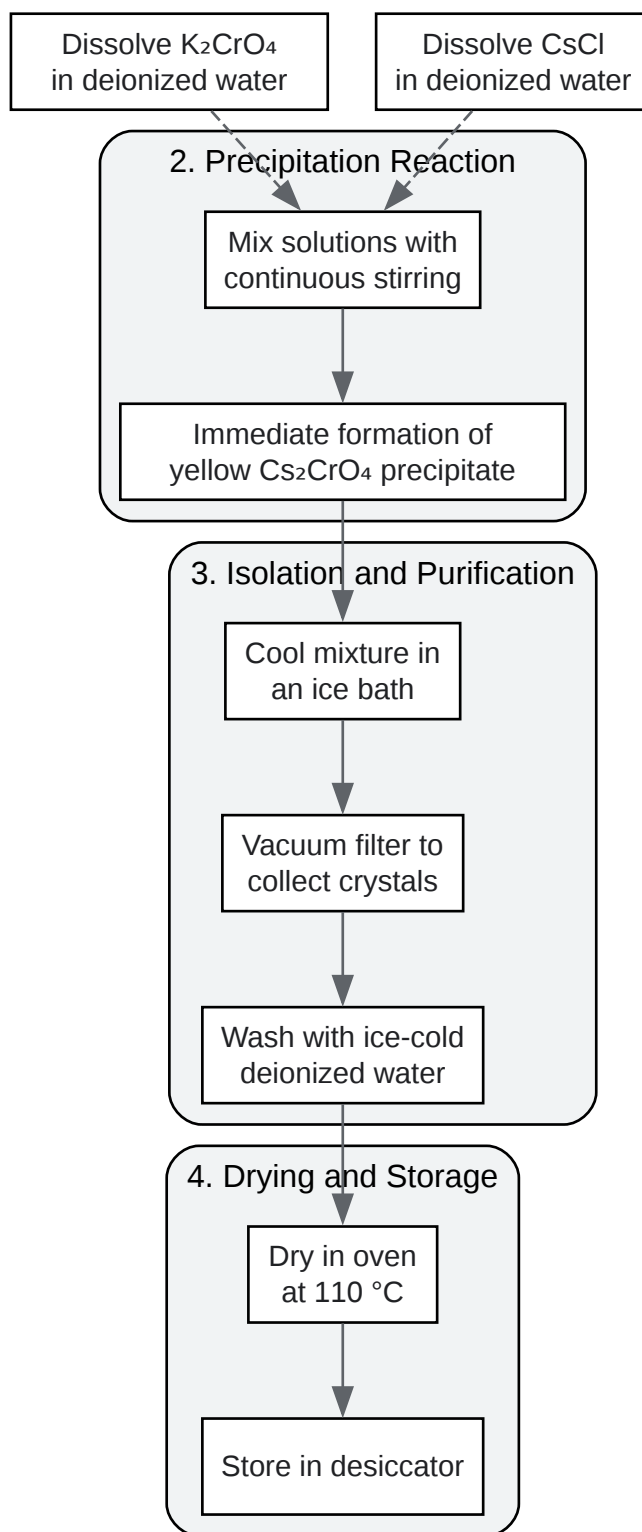
Data Presentation

The following table summarizes key quantitative data for the reactants and the product.

Compound	Chemical Formula	Molar Mass (g/mol)	Appearance	Solubility in Water
Potassium Chromate	K_2CrO_4	194.19	Yellow crystalline solid	62.9 g/100 mL at 20 °C
Cesium Chloride	$CsCl$	168.36	White crystalline solid	186.5 g/100 mL at 20 °C
Cesium Chromate	Cs_2CrO_4	381.80	Yellow crystalline solid[1]	45.5 g/100 g at 25 °C[2]
Potassium Chloride	KCl	74.55	White crystalline solid	34.4 g/100 mL at 20 °C

Visualization

The following diagram illustrates the experimental workflow for the precipitation of **cesium chromate**.



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Caption: Workflow for the synthesis of **Cesium Chromate**.

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